

Technical Guide: Quinine Di-N-oxide – Structural Elucidation and Synthetic Pathways

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Quinine Di-N-oxide*

CAS No.: *101655-92-9*

Cat. No.: *B1141184*

[Get Quote](#)

Executive Summary & Core Directive

Objective: This guide provides a definitive technical analysis of **Quinine Di-N-oxide** (Quinine 1,1'-dioxide), distinguishing it from the more common mono-N-oxide metabolites. It details the structural implications of dual nitrogen oxidation and outlines a robust synthetic protocol for exhaustive oxidation.

Target Audience: Synthetic organic chemists, medicinal chemists, and metabolic researchers requiring high-purity standards for metabolite identification or prodrug development.

Chemical Structure and Properties

Quinine (

) contains two distinct nitrogen centers with vastly different electronic environments. Understanding these differences is critical for controlling the oxidation regioselectivity.

Nitrogen Centers

Nitrogen Label	Type	Hybridization	pKa (Conjugate Acid)	Reactivity Profile
N1 (Quinuclidine)	Aliphatic Tertiary Amine		~8.5	Highly nucleophilic; oxidizes rapidly with mild oxidants (H ₂ O ₂).
N1' (Quinoline)	Heteroaromatic Amine		~4.1	Low nucleophilicity; requires strong electrophilic oxidants (e.g., m- CPBA) or forcing conditions.

The Di-N-oxide Structure

The Quinine 1,1'-dioxide is the product of exhaustive oxidation where both nitrogen atoms bear an oxygen atom.

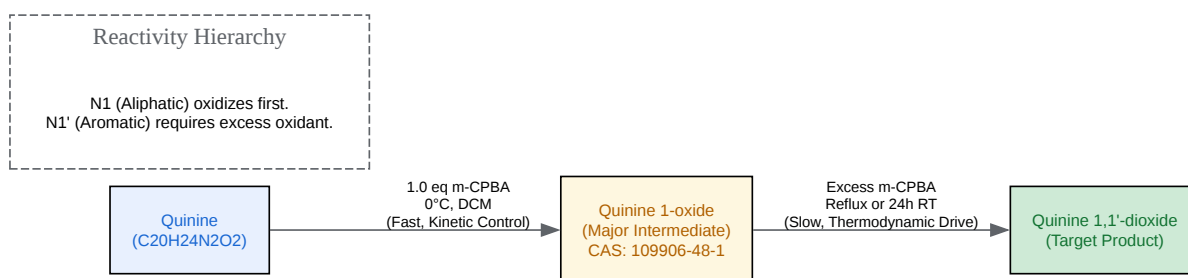
- **Stereochemistry:** The oxidation at the N1 (quinuclidine) center creates a new chiral center (though often fixed by the cage structure), typically forming the N-oxide trans to the C9-C8 bond due to steric approach control.
- **Electronic State:** The molecule exists as a bis-zwitterion. The N1-oxide is a rigid dipole, while the N1'-oxide involves a dipole delocalized into the quinoline ring, significantly altering the UV absorption profile.

Synthetic Methodology

The synthesis of **Quinine Di-N-oxide** requires a stepwise or forcing approach to overcome the low reactivity of the quinoline nitrogen. While the mono-N-oxide (N1) forms spontaneously under mild conditions, the di-N-oxide requires activation.

Reaction Mechanism & Pathway

The reaction proceeds via electrophilic attack of the peracid oxygen on the nitrogen lone pair.



[Click to download full resolution via product page](#)

Figure 1: Stepwise oxidation pathway from Quinine to Quinine 1,1'-dioxide.

Experimental Protocol: Exhaustive Oxidation

Reagents:

- Quinine (Free base, anhydrous)
- meta-Chloroperoxybenzoic acid (m-CPBA), 77% max purity (commercial grade often contains water/acid)
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate () sat.[1] solution

Protocol Steps:

- Preparation: Dissolve Quinine (1.0 eq, 3.08 mmol, 1.0 g) in anhydrous DCM (20 mL). Cool to 0°C in an ice bath.

- Primary Oxidation (N1): Add m-CPBA (1.1 eq) portion-wise over 15 minutes. Stir at 0°C for 1 hour.
 - Checkpoint: TLC (MeOH/DCM 1:9) will show consumption of starting material and appearance of a polar spot (Quinine 1-oxide).
- Secondary Oxidation (N1'): Add a second portion of m-CPBA (1.5 - 2.0 eq). Remove the ice bath and allow the reaction to warm to room temperature.
 - Note: For complete conversion, reflux (40°C) may be required for 12-24 hours. Monitor the disappearance of the Mono-oxide spot.
- Work-up (Critical):
 - Quench the reaction with 10%
(to destroy excess peroxide).
 - Wash the organic layer vigorously with Sat.
(3x) to remove m-chlorobenzoic acid byproduct.
 - Challenge: The Di-N-oxide is highly polar and water-soluble. Do not discard the aqueous phase without checking. If the product is not in the DCM layer, saturate the aqueous layer with NaCl and extract with Chloroform/Isopropanol (3:1).
- Purification: Flash chromatography on neutral alumina (Silica may cause deoxygenation or streaking). Eluent: DCM -> 10% MeOH/DCM.

Characterization & Validation

To validate the synthesis of the Di-N-oxide, you must confirm the oxidation state of both nitrogens.

NMR Diagnostic Signals

Oxidation induces a significant downfield shift (deshielding) of the protons on the carbons adjacent to the nitrogen (

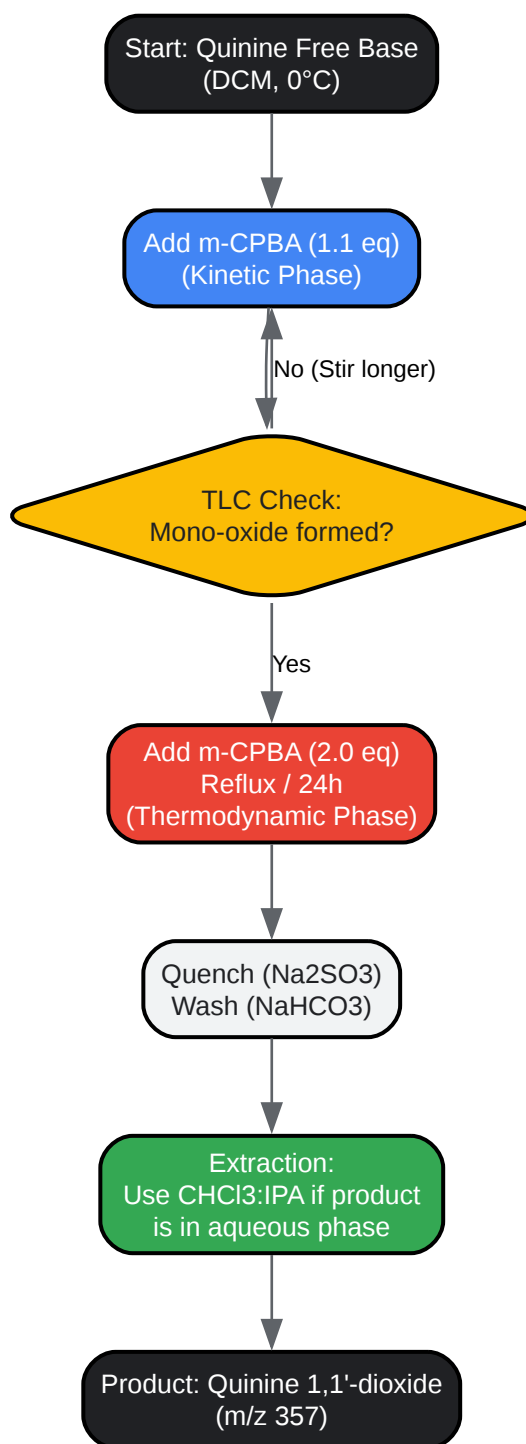
).

Proton Position	Quinine (ppm)	Quinine 1-oxide (ppm)	Quinine 1,1'-dioxide (ppm)	Diagnostic Feature
H-2, H-6, H-8 (Quinuclidine)	2.2 - 3.1	3.5 - 4.2	3.6 - 4.3	Broad downfield shift confirms N1 oxidation.
H-2' (Quinoline)	~8.7	~8.7	8.9 - 9.1	Distinct downfield shift of the aromatic proton confirms N1' oxidation.
H-9 (Methine)	~5.5	~6.0	~6.1	Influenced by N1 charge.

Mass Spectrometry

- Quinine (M): m/z 325
- Mono-N-oxide: m/z 341
- Di-N-oxide: m/z 357
- Fragmentation: The Di-N-oxide will show sequential losses of oxygen (M-16 and M-32) in MS/MS modes.

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 2: Experimental workflow for the exhaustive oxidation of Quinine.

References

- Synthesis of Quinine N-oxide (Mono)
 - Mujahidin, D. et al. (2011). "Synthesis of quinine-N-oxide." Jurnal Penelitian Teh dan Kina.
 - Note: This paper details the selective N1 oxidation using Ozone, establishing the baseline for mono-oxid
- Quinine 1'-oxide (Quinoline N-oxide)
 - Axios Research.[2] "Quinine 1'-Oxide Reference Standard (CAS 54821-44-2)."[3][4][5][6]
 - Note: Confirms the existence and distinct CAS for the arom
- General Mechanism of Amine Oxidation
 - Master Organic Chemistry. "m-CPBA (meta-chloroperoxybenzoic acid) – Reagent Guide."
- Metabolic Context
 - Sánchez-Viesca, F. & Gómez, R. (2022).[7] "The Mechanism of the Oxido-degradation of the Cinchona Alkaloids." American Journal of Chemistry.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Workup [chem.rochester.edu]
- 2. Quinine N-Oxide - CAS - 109906-48-1 | Axios Research [axios-research.com]
- 3. quinine suppliers USA [americanchemicalsuppliers.com]
- 4. 522-66-7 | 硫酸奎宁EP杂质C | Quinine Sulfate EP Impurity C | CATO佳途标准品 , 中间体综合研发采购平台 [en.cato-chem.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]

- 6. 130-89-2 | 盐酸奎宁 | Quinine Hydrochloride | CATO佳途标准品 , 中间体综合研发采购平台 [en.cato-chem.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Quinine Di-N-oxide – Structural Elucidation and Synthetic Pathways]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141184/docs#technical-guide-quinine-di-n-oxide-structural-elucidation-and-synthetic-pathways]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

